

# dodemorph acetate efficacy comparison with other morpholine fungicides

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## Compound Focus: Dodemorph acetate

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## Comparative Overview of Morpholine Fungicides

The table below summarizes key morpholine fungicides based on the information gathered. Direct, quantitative efficacy comparisons from controlled experiments are not available in the search results.

Fungicide Name	Introduction Date/Period	Primary Use/Target Pathogens	Notable Characteristics & Experimental Data
Dodemorph (acetate)	1965 [1]	Mainly used to control <b>powdery mildew</b> in rose cultivation; also effective against other mildews [2] [3].	Shows <b>synergistic effects</b> when combined with biocontrol agent <i>Sporothrix flocculosa</i> ; highly <b>stable</b> with no observed degradation during 28-day anaerobic digestion experiments [2] [3].
Tridemorph	1969 [1]	A broad-spectrum morpholine fungicide [4] [1].	Included in modern multi-residue analysis methods for plant-derived foods [4].
Fenpropimorph	Not specified (post-1969)	A broad-spectrum morpholine fungicide [4].	Included in modern multi-residue analysis methods for plant-derived foods [4].

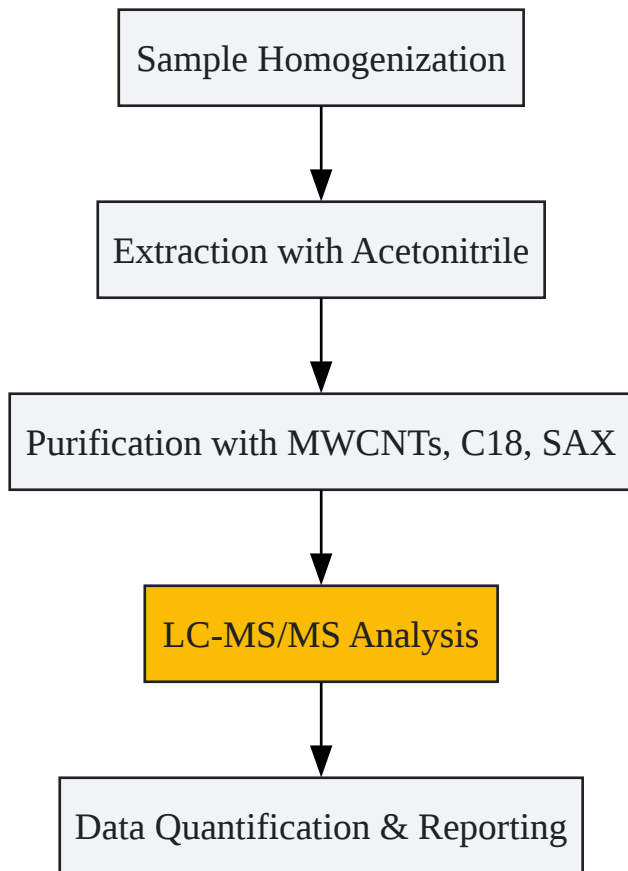
Fungicide Name	Introduction Date/Period	Primary Use/Target Pathogens	Notable Characteristics & Experimental Data
Dimethomorph	Not specified (post-1969)	Controls downy mildew, late blight, and other oomycete diseases [4].	One of the more recently developed morpholine fungicides; considered a low-toxicity pesticide [4].
Flumorph	Not specified (post-1969)	Controls oomycete diseases like downy mildew and late blight [4].	One of the more recently developed morpholine fungicides; considered a low-toxicity pesticide [4].

## Analytical Method for Morpholine Residue Comparison

For objective comparison of fungicide performance, standardized measurement is crucial. A 2024 study developed a rigorous protocol for detecting multiple morpholine pesticides in plant-derived foods, which can serve as a reference for your experimental designs [4].

- **Sample Preparation:** Uses a **modified QuEChERS method**. Samples are extracted with acetonitrile and then purified using a combination of **graphitized carboxyl multi-walled carbon nanotubes (MWCNTs)**, **C18**, and **SAX** adsorbents. This combination effectively removes interfering substances from complex plant matrices [4].
- **Instrumental Analysis:** Employed **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)** operating in positive ion mode for high sensitivity and accurate qualitative and quantitative analysis [4].
- **Method Performance:** The method was validated for eight food matrices (leek, wheat, grape, etc.). It demonstrated good linearity, accuracy, precision, and low limits of quantification (LOQs), meeting international verification standards [4].

The workflow for this analytical method is summarized below:



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## Application and Synergistic Efficacy Data

While direct comparative efficacy data is limited, one study provides insights into the use of **dodemorph acetate** in combination with other agents:

- **Synergistic Action:** A patent demonstrates that **dodemorph acetate** can be used synergistically with the biocontrol fungus *Sporothrix flocculosa*\* (ATCC 74320) to control powdery mildew on roses and cucumbers. This combination enhances overall fungicidal effectiveness [3].
- **Environmental Stability:** Research on the fate of dodemorph during anaerobic digestion of biological waste found it to be highly stable. In experiments under both mesophilic (35°C) and thermophilic (55°C) conditions over 28 days, **no significant degradation of dodemorph was observed**, indicating its persistence in the environment [2].

## Guidance for Further Research

The available information provides a solid foundation, but you may need deeper efficacy data. To further your research, consider:

- **Consulting Specific Pathogen Studies:** Look for research papers focusing on the specific crop diseases you are interested in (e.g., "dodemorph efficacy grape powdery mildew") as different morpholines may have varying effectiveness against different pathogens.
- **Exploring Resistance Data:** Investigate the resistance status of different morpholine fungicides. [5] indicates that morpholines (FRAC code 5) are still used against powdery mildews, but the risk of resistance development is an ongoing concern.
- **Checking Regulatory Databases:** The European Union, United States, and Japan have set Maximum Residue Limits (MRLs) for various morpholine pesticides. Consulting these databases can provide insight into their approved uses and concentrations [4].

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